

# (E)-hex-4-en-2-one IUPAC name and CAS number

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## Compound of Interest

Compound Name: 4-Hexen-2-one

Cat. No.: B14682572

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## Technical Guide: (E)-hex-4-en-2-one

For Researchers, Scientists, and Drug Development Professionals

## Chemical Identification

This section provides the fundamental identification parameters for the chemical compound of interest.

Identifier	Value	Reference
Common Name	(E)-hex-4-en-2-one	
IUPAC Name	(E)-hex-4-en-2-one	[1]
CAS Number	25659-22-7	[1]
Molecular Formula	C6H10O	[1]
Molecular Weight	98.14 g/mol	[1]
Synonyms	4-Hexen-2-one, Methylallyl acetone, (4E)-4-Hexen-2-one	[1]

## Physicochemical Properties

A summary of the key physicochemical properties of (E)-hex-4-en-2-one is presented below. These properties are crucial for understanding its behavior in various experimental and biological contexts.

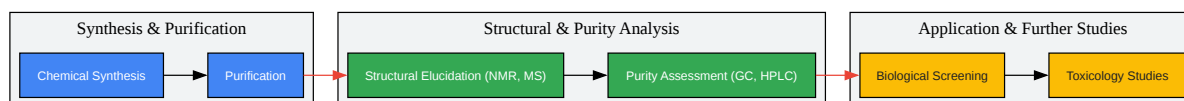
Property	Value	Reference
Boiling Point	138.5±0.0 °C at 760 mmHg	[2]
Density	0.8±0.1 g/cm <sup>3</sup>	[2]
Flash Point	34.4±0.0 °C	[2]
LogP	1.09	[2]

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of (E)-hex-4-en-2-one would be presented here. This would include, but not be limited to, reaction conditions, purification techniques such as distillation or chromatography, and analytical methods like NMR, IR, and mass spectrometry for characterization.

## Logical Workflow for Compound Analysis

The following diagram illustrates a typical workflow for the analysis of a chemical compound like (E)-hex-4-en-2-one.



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Caption: A generalized workflow for the synthesis, analysis, and application of (E)-hex-4-en-2-one.

## Signaling Pathways

This section would typically feature diagrams and detailed descriptions of any known signaling pathways in which (E)-hex-4-en-2-one or its metabolites are involved. This would be particularly relevant for drug development professionals, outlining the mechanism of action or potential off-target effects.

At present, detailed signaling pathway information for (E)-hex-4-en-2-one is not readily available in the public domain and would require dedicated literature research or experimental investigation.

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## References

- 1. 4-Hexen-2-one | C<sub>6</sub>H<sub>10</sub>O | CID 5326164 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (E)-2-Hexene-4-one | CAS#:50396-87-7 | Chemsrcc [chemsrc.com]
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